

# Operational Safety Guide: Personal Protective Equipment for (2-Nitrophenyl)urea

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## Compound of Interest

Compound Name: (2-Nitrophenyl)urea

CAS No.: 2273-04-3

Cat. No.: B3049957

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Chemical Identity: 1-(2-Nitrophenyl)urea CAS Registry Number: 2273-04-3 Molecular Formula:  $C_7H_7N_3O_3$  Physical State: Solid (crystalline powder)

## Hazard Assessment & Risk Logic

As a Senior Application Scientist, I must emphasize that relying solely on the "Irritant" label often found on urea derivatives is insufficient for nitro-aromatic compounds. While the primary GHS classifications for **(2-Nitrophenyl)urea** typically include Skin Irritation (H315), Eye Irritation (H319), and STOT-SE (H335), the presence of the nitro group (-NO<sub>2</sub>) necessitates a higher tier of precaution.

The "Hidden" Hazard: Nitro-aromatics possess the potential to induce methemoglobinemia (oxidizing hemoglobin to methemoglobin) upon significant absorption. Although this specific urea derivative is less lipophilic than nitrobenzene, safety protocols must conservatively assume potential for skin absorption and systemic toxicity.

## Hazard Summary Table

Hazard Class	Risk Level	Operational Implication
Inhalation	High	Fine dusts can deeply penetrate lung tissue; nitro-compounds can enter the bloodstream via alveoli.
Skin Contact	Moderate/High	Causes contact dermatitis. Potential for transdermal absorption due to organic solubility.
Eye Contact	High	Crystalline solids cause mechanical abrasion and chemical burns/irritation.
Ingestion	Moderate	Systemic toxicity risk; potential interference with oxygen transport in blood.

## PPE Selection Framework

The following PPE selection is based on permeation resistance and physical durability. Standard latex gloves are insufficient for nitro-aromatics due to poor chemical resistance against organic nitrogen compounds.

### A. Hand Protection (The Critical Barrier)

- Primary Recommendation: Nitrile Rubber (NBR).
- Specification: Minimum thickness of 0.11 mm (standard exam grade) for incidental splash protection.
- High-Risk Operations: For prolonged handling (e.g., synthesis, recrystallization), use Double-Gloving or 0.4 mm Nitrile gloves.
- Scientific Rationale: Nitrile provides superior resistance to permeation by nitrogen-containing organics compared to latex. The "Double-Glove" technique (colored under-glove, white

outer-glove) creates a visual breach indicator—if you see the color of the inner glove, the outer barrier is compromised.

## B. Respiratory Protection[1][2][3]

- Engineering Control: All handling of dry powder must occur inside a certified Chemical Fume Hood.
- PPE Backup: If weighing outside a hood is unavoidable (not recommended), use a NIOSH N95 or P100 particulate respirator.
- Rationale: The solid state generates invisible micro-particulates during weighing. A fume hood maintains negative pressure, preventing these from entering the breathing zone.

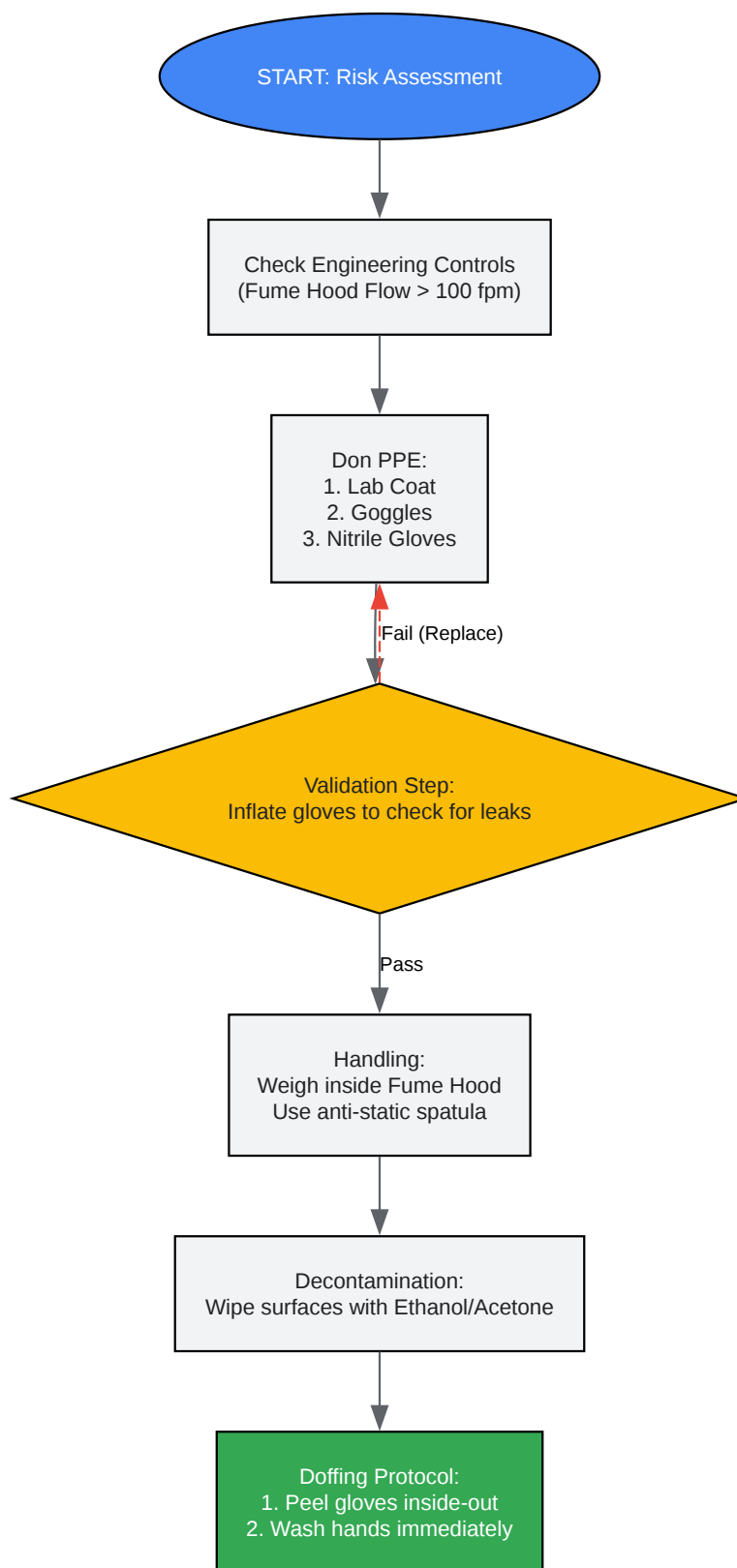
## C. Eye & Body Protection[4]

- Eyes: Chemical Splash Goggles (ANSI Z87.1+). Note: Safety glasses are inadequate because they do not seal against airborne dust.
- Body: Lab coat (cotton/polyester blend) buttoned to the neck. Long pants and closed-toe shoes are mandatory.

## Operational Protocol: The "Safe-Loop" Workflow

This protocol uses a Self-Validating System: every step includes a check to ensure the previous step was successful before moving forward.

## Visualization: Safe Handling Workflow



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Caption: Figure 1. Self-validating workflow for handling **(2-Nitrophenyl)urea**. The "Validation Step" ensures barrier integrity before chemical exposure.

## Detailed Steps

- Pre-Operation Validation:
  - Verify Fume Hood flow rate is between 80–120 fpm.
  - Glove Inflation Test: Trap air in the nitrile glove and squeeze. If it deflates, there is a micro-puncture. Discard and replace.
- Handling (Weighing & Transfer):
  - Use an anti-static spatula. Nitro-ureas can be static-prone, leading to "jumping" powder.
  - Keep the sash of the fume hood as low as possible (below chin level).
  - Why? This maximizes the capture efficiency of the hood and protects the user's face from potential splashes or puffs of dust.
- Decontamination:
  - Wipe the balance area with a wet paper towel (solvent appropriate to solubility, typically acetone or ethanol) while still wearing PPE.
  - Dispose of the wipe as hazardous solid waste.

## Emergency & Disposal Procedures

### Spill Management

If a spill occurs outside the fume hood:

- Isolate: Evacuate the immediate area (radius of 3 meters).
- Protect: Ensure you are wearing Goggles and N95 respirator.
- Contain: Cover the spill with a damp paper towel to prevent dust generation.

- Clean: Scoop up the damp material. Do not dry sweep.
- Wash: Clean the surface with soap and water.[1][2][3]

## First Aid

- Eye Contact: Flush immediately with water for 15 minutes.[1][4] Hold eyelids open. Seek medical attention.
- Skin Contact: Wash with soap and water for 15 minutes.[1] Do not use ethanol on skin, as it may enhance absorption of the nitro-compound.
- Inhalation: Move to fresh air immediately. If lips or fingernails turn blue (cyanosis), it indicates methemoglobinemia—requires immediate emergency medical care.

## Disposal

**(2-Nitrophenyl)urea** must be disposed of as Hazardous Chemical Waste.

- Container: Label as "Toxic/Irritant - Organic Solid".
- Method: Incineration is the preferred disposal method for nitrogenous organic compounds to ensure complete thermal destruction.
- Prohibition: Never dispose of down the drain.

## References

- National Center for Biotechnology Information (NCBI). (n.d.). PubChem Compound Summary for CID 16960, 1-(**2-Nitrophenyl**)urea. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (n.d.). Personal Protective Equipment: Glove Selection Chart. Retrieved from [\[Link\]](#)

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